

# Proper Disposal of Ro60-0175: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ro60-0175

Cat. No.: B1228650

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Ro60-0175**, a potent and selective 5-HT<sub>2C</sub> receptor agonist used in scientific research. Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Ro60-0175** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1]

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ro60-0175** is provided below. This information is essential for understanding the compound's characteristics and handling requirements.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> ClFN <sub>2</sub> • C <sub>4</sub> H <sub>4</sub> O <sub>4</sub> [2]
Molecular Weight	342.75 g/mol [3]
Appearance	Crystalline solid[2]
Solubility	Soluble in DMSO[2]
Storage	4°C, protect from light
Purity	≥98%

## Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the disposal of **Ro60-0175**. This process is designed to minimize exposure and prevent environmental contamination.

### Step 1: Personal Protective Equipment (PPE)

Before handling **Ro60-0175**, all personnel must be equipped with the appropriate personal protective equipment. This includes:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid breathing dust.

### Step 2: Waste Collection

All materials contaminated with **Ro60-0175**, including unused product, empty containers, and disposable labware, must be collected for disposal.

- Solid Waste: Collect in a designated, clearly labeled, and sealed container.
- Liquid Waste: If dissolved in a solvent, collect in a compatible, sealed, and labeled waste container. Avoid release into the environment.

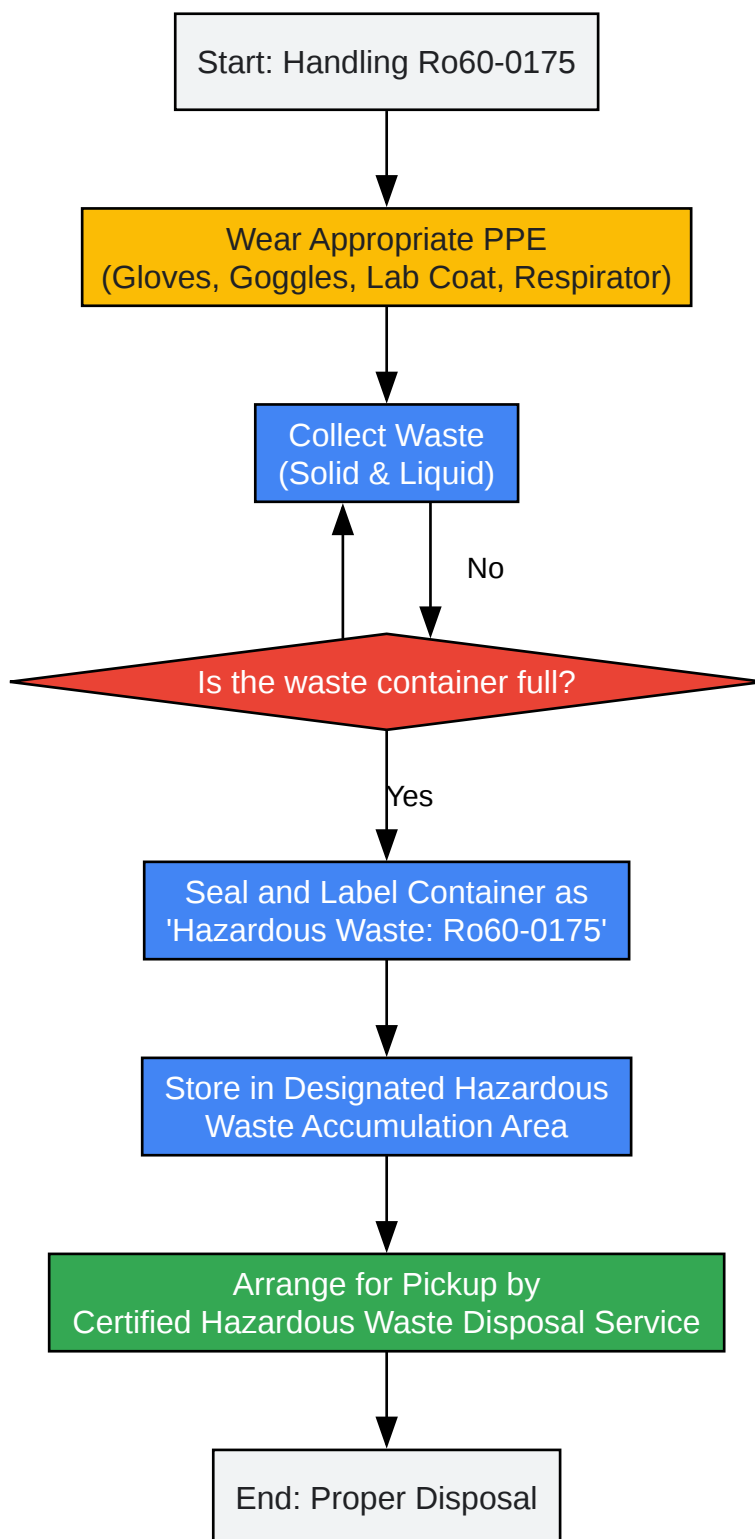
### Step 3: Waste Disposal

**Ro60-0175** and its contaminated materials must be disposed of as hazardous waste.

- Approved Waste Disposal Plant: Dispose of the contents and container at an approved waste disposal facility. Do not dispose of down the drain or in general waste.
- Environmental Precautions: Due to its high toxicity to aquatic life, it is crucial to prevent the release of **Ro60-0175** into the environment. Collect any spillage.

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Ro60-0175**, from initial handling to final disposal.



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Caption: Workflow for the safe disposal of **Ro60-0175**.

## Hazard Identification and First Aid

**Ro60-0175** is classified with the following hazards:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.
- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long lasting effects.

In case of exposure, follow these first aid measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- Skin Contact: Wash skin thoroughly after handling.
- General Advice: Do not eat, drink, or smoke when using this product.

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## References

- 1. Ro 60-0175 fumarate[169675-09-6]MSDS [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
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